

Benzyl-PEG24-MS: A Technical Guide to Safety, Handling, and Storage

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Compound of Interest

Compound Name: **Benzyl-PEG24-MS**

Cat. No.: **B11826309**

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For Researchers, Scientists, and Drug Development Professionals

Benzyl-PEG24-MS is a long-chain, polyethylene glycol (PEG)-based PROTAC (Proteolysis Targeting Chimera) linker used in the synthesis of heterobifunctional molecules designed to induce targeted protein degradation. As a key component in the development of novel therapeutics, understanding its properties, safety, and handling procedures is paramount for ensuring laboratory safety and experimental success. This guide provides an in-depth overview of **Benzyl-PEG24-MS**, with a focus on its safe handling, storage, and relevant experimental considerations.

Chemical and Physical Properties

Benzyl-PEG24-MS is characterized by a benzyl-protected hydroxyl group at one end of a 24-unit polyethylene glycol chain and a mesylate (MS) leaving group at the other. This bifunctional nature allows for its use as a linker in PROTAC synthesis.

Property	Value	Source
Chemical Formula	C56H106O27S	[1] [2] [3]
Molecular Weight	1243.49 g/mol	[1] [2]
CAS Number	2218463-20-6	
Appearance	Solid/Powder	General Supplier Information
Solubility	Soluble in DMSO (e.g., 10 mM)	

Safety and Hazard Information

A specific Safety Data Sheet (SDS) for **Benzyl-PEG24-MS** is not readily available. Therefore, a conservative approach to handling is recommended, based on the safety profiles of its constituent functional groups: a long-chain PEG, a benzyl ether, and a mesylate ester.

Potential Hazards:

- Mesylate Group: Sulfonate esters, including mesylates, are known to be potential alkylating agents. Alkylating agents can be genotoxic (mutagenic) and carcinogenic. While the reactivity of a large molecule like **Benzyl-PEG24-MS** may be lower than that of smaller alkyl mesylates, it is crucial to handle the compound as a potential mutagen.
- Benzyl Group: Benzyl alcohol, a related compound, is harmful if swallowed, inhaled, or in contact with skin, and can cause serious eye irritation.
- PEG Moiety: Polyethylene glycols are generally considered to have low toxicity. However, as with any chemical, direct contact and inhalation should be minimized.

Recommended Precautionary Measures:

Based on the potential hazards, the following general handling precautions are advised:

Precautionary Statement	Description
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P271	Use only outdoors or in a well-ventilated area.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P301 + P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.
P302 + P352	IF ON SKIN: Wash with plenty of water.
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Handling and Personal Protective Equipment (PPE)

Given the potential hazards, particularly the presence of the mesylate group, stringent handling procedures should be followed.

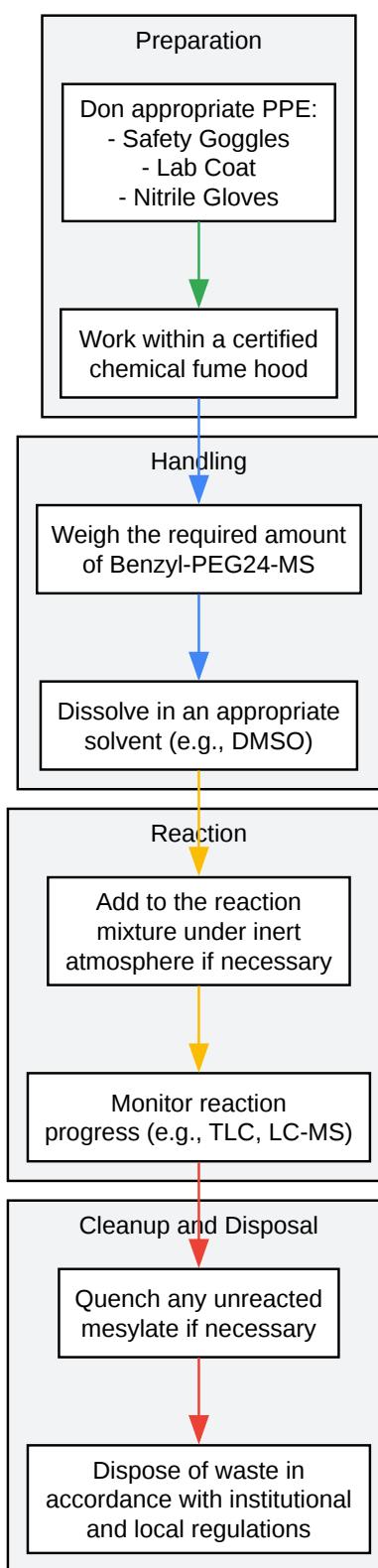
Engineering Controls:

- Work with **Benzyl-PEG24-MS** should be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.
- Emergency eye wash stations and safety showers should be readily accessible.

Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) should be worn. Dispose of contaminated gloves after use.
- Skin and Body Protection: A laboratory coat is required. Additional protective clothing may be necessary for larger quantities or when there is a risk of splashing.
- Respiratory Protection: If working outside of a fume hood or if dusts/aerosols are generated, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

The following diagram illustrates a recommended workflow for handling **Benzyl-PEG24-MS** in a research setting.



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Caption: Recommended laboratory workflow for handling **Benzyl-PEG24-MS**.

Storage Recommendations

Proper storage is crucial to maintain the integrity and stability of **Benzyl-PEG24-MS**.

Condition	Duration	Recommendations	Source
Powder	2 years	Store at -20°C in a tightly sealed container.	DC Chemicals
In DMSO	2 weeks	Store at 4°C.	DC Chemicals
In DMSO	6 months	Store at -80°C.	DC Chemicals

Note: Storage recommendations may vary slightly between suppliers. Always refer to the product datasheet for specific instructions.

Accidental Release and First Aid Measures

Accidental Release:

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE as described in Section 3.
- For small spills, absorb with an inert material (e.g., sand, vermiculite) and place in a sealed container for disposal.
- Prevent the material from entering drains or waterways.

First Aid:

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate

medical attention.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Disposal Considerations

Waste containing **Benzyl-PEG24-MS** should be treated as hazardous chemical waste.

- Dispose of unused material and contaminated items in accordance with institutional, local, and national regulations.
- Do not dispose of down the drain or in regular trash.

Experimental Protocols: Use in PROTAC Synthesis

Benzyl-PEG24-MS serves as a linker in the modular synthesis of PROTACs. The mesylate group is a good leaving group for nucleophilic substitution, typically by an amine or thiol on a warhead or E3 ligase ligand. The benzyl group is a protecting group for the terminal hydroxyl, which can be deprotected in a subsequent step to allow for conjugation to the other half of the PROTAC molecule.

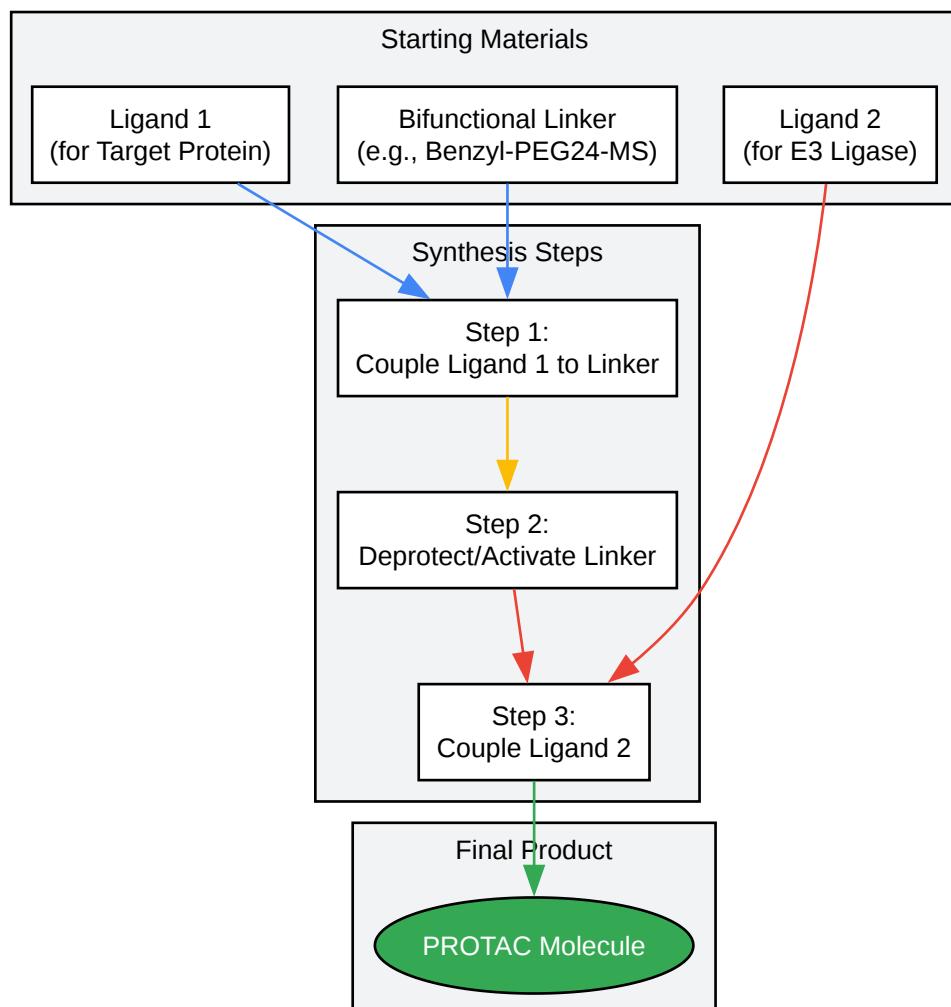
General Experimental Protocol for PROTAC Synthesis using **Benzyl-PEG24-MS**:

This is a generalized protocol; specific reaction conditions (e.g., solvent, base, temperature) will need to be optimized for the specific substrates.

- Conjugation to the First Ligand (e.g., an amine-containing ligand):
 - Dissolve the amine-containing ligand (1 equivalent) in a suitable anhydrous aprotic solvent (e.g., DMF, DMSO) under an inert atmosphere (e.g., nitrogen, argon).
 - Add a non-nucleophilic base (e.g., diisopropylethylamine (DIPEA), 2-3 equivalents).
 - Add a solution of **Benzyl-PEG24-MS** (1-1.2 equivalents) in the same solvent.
 - Stir the reaction at room temperature or with gentle heating (e.g., 40-60°C) and monitor by LC-MS or TLC.

- Upon completion, perform an aqueous workup and purify the product (e.g., by flash column chromatography or preparative HPLC) to obtain the Benzyl-PEG24-ligand conjugate.
- Deprotection of the Benzyl Group:
 - Dissolve the Benzyl-PEG24-ligand conjugate in a suitable solvent (e.g., methanol, ethanol).
 - Add a palladium catalyst (e.g., 10% Pd/C).
 - Subject the mixture to an atmosphere of hydrogen gas (e.g., using a balloon or a Parr hydrogenator).
 - Monitor the reaction by LC-MS or TLC.
 - Upon completion, filter off the catalyst (e.g., through Celite) and concentrate the filtrate to yield the deprotected HO-PEG24-ligand.
- Conjugation to the Second Ligand:
 - The newly formed hydroxyl group can then be functionalized (e.g., converted to a mesylate, tosylate, or activated for ester or ether formation) to react with the second ligand, completing the PROTAC synthesis. Alternatively, the second ligand may have a functional group that can directly react with the hydroxyl group under appropriate coupling conditions (e.g., Mitsunobu reaction).

The following diagram illustrates the logical relationship in a typical PROTAC synthesis involving a PEG linker.



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Caption: Logical workflow for PROTAC synthesis using a bifunctional linker.

This guide is intended to provide a comprehensive overview of the safety, handling, and storage of **Benzyl-PEG24-MS** for research and development purposes. It is essential to supplement this information with a thorough risk assessment for any specific experimental procedures and to always adhere to institutional safety guidelines.

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